

A Technical Guide to Decanedioic Acid-d4: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: Decanedioic acid-d4

Cat. No.: B1474412

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **decanedioic acid-d4**, a deuterated form of decanedioic acid, also known as sebacic acid. This document details its molecular properties, primary applications in quantitative analysis, and comprehensive experimental protocols for its use as an internal standard. The information is intended to support researchers, scientists, and professionals in the field of drug development and metabolic research.

Core Concepts: Molecular Weight and Isotopic Labeling

Decanedioic acid-d4 is a stable isotope-labeled version of decanedioic acid, a naturally occurring dicarboxylic acid.^{[1][2]} In this specific isotopologue, four hydrogen atoms have been replaced by deuterium atoms. This substitution is critical for its primary application as an internal standard in mass spectrometry-based quantitative analysis. The specific nomenclature, 1,10-Decanedioic-2,2,9,9-d4 Acid, indicates that the deuterium atoms are located at the second and ninth carbon positions.

The introduction of deuterium atoms increases the molecular weight of the compound without significantly altering its chemical properties. This mass difference allows for its differentiation

from the endogenous, non-labeled analyte by a mass spectrometer, while its similar chemical behavior ensures it experiences comparable sample processing and ionization effects.

Data Presentation: Molecular Weight Comparison

For clarity, the molecular weights of decanedioic acid and its d4 variant are summarized in the table below.

Compound Name	Common Name	Chemical Formula	Molecular Weight (g/mol)
Decanedioic acid	Sebacic acid	C ₁₀ H ₁₈ O ₄	202.25
1,10-Decanedioic-2,2,9,9-d4 Acid	Decanedioic acid-d4	C ₁₀ H ₁₄ D ₄ O ₄	206.27[3]

Applications in Research and Drug Development

The primary application of **decanedioic acid-d4** is as an internal standard for the accurate quantification of decanedioic acid and other related dicarboxylic acids in various biological matrices.[3] This is particularly relevant in:

- **Metabolic Studies:** Decanedioic acid is a metabolite found in humans and plants and is associated with certain metabolic disorders, such as carnitine-acylcarnitine translocase deficiency and medium-chain acyl-CoA dehydrogenase deficiency.[4] Accurate quantification is crucial for studying disease pathways and for diagnostic purposes.
- **Pharmacokinetic Studies:** In drug development, understanding the metabolic fate of drug candidates is essential. If a therapeutic agent is metabolized to or affects the pathway of dicarboxylic acids, **decanedioic acid-d4** can be used to precisely measure these changes.
- **Clinical Diagnostics:** The levels of certain dicarboxylic acids in urine and plasma can serve as biomarkers for metabolic diseases. The use of a deuterated internal standard like **decanedioic acid-d4** enhances the reliability of clinical assays.

Experimental Protocols: Quantitative Analysis using an Internal Standard

The following is a representative protocol for the quantitative analysis of decanedioic acid in a biological matrix (e.g., plasma) using **decanedioic acid-d4** as an internal standard, followed by Gas Chromatography-Mass Spectrometry (GC-MS) analysis. This protocol is based on established methods for fatty acid analysis.

Sample Preparation

- Internal Standard Spiking: To a known volume of the biological sample (e.g., 100 μ L of plasma), add a precise amount of a **decanedioic acid-d4** working solution. The concentration of the internal standard should be chosen to be within the linear range of the assay.
- Extraction:
 - Add a suitable organic solvent, such as a 2:1 (v/v) mixture of chloroform and methanol, to the sample to precipitate proteins and extract lipids, including dicarboxylic acids.
 - Vortex the mixture vigorously.
 - Add a salt solution (e.g., 0.9% NaCl) to induce phase separation.
 - Centrifuge the sample to pellet the precipitated proteins and separate the aqueous and organic layers.
 - Carefully collect the lower organic phase containing the lipids.
- Derivatization: To increase volatility for GC-MS analysis, the carboxylic acid groups must be derivatized.
 - Evaporate the collected organic solvent under a gentle stream of nitrogen.
 - Add a derivatizing agent, such as boron trifluoride in methanol (BF_3 -methanol), to the dried extract.

- Heat the sample to facilitate the conversion of the dicarboxylic acids to their corresponding methyl esters.
- After cooling, add a non-polar solvent like hexane and a saturated NaCl solution.
- Vortex and centrifuge to separate the phases. The upper hexane layer containing the fatty acid methyl esters (FAMES) is collected for analysis.

GC-MS Analysis

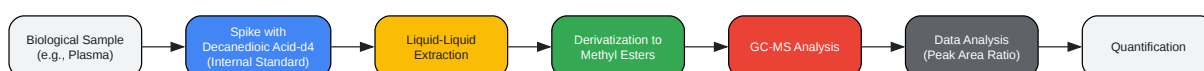
- Instrumentation: Utilize a gas chromatograph coupled to a mass spectrometer.
- Chromatographic Separation: Inject the hexane extract containing the FAMES onto a suitable GC column (e.g., a polar capillary column). The temperature program of the GC oven should be optimized to achieve good separation of the analytes.
- Mass Spectrometric Detection: The mass spectrometer can be operated in either full scan mode or, for higher sensitivity and specificity, in selected ion monitoring (SIM) mode. In SIM mode, the instrument is set to detect specific ions corresponding to the analyte (decanedioic acid dimethyl ester) and the internal standard (**decanedioic acid-d4** dimethyl ester).

Data Analysis

- Quantification: The concentration of decanedioic acid in the original sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard. This ratio is then compared to a calibration curve prepared with known concentrations of a decanedioic acid standard and a constant concentration of the **decanedioic acid-d4** internal standard.

Mandatory Visualizations

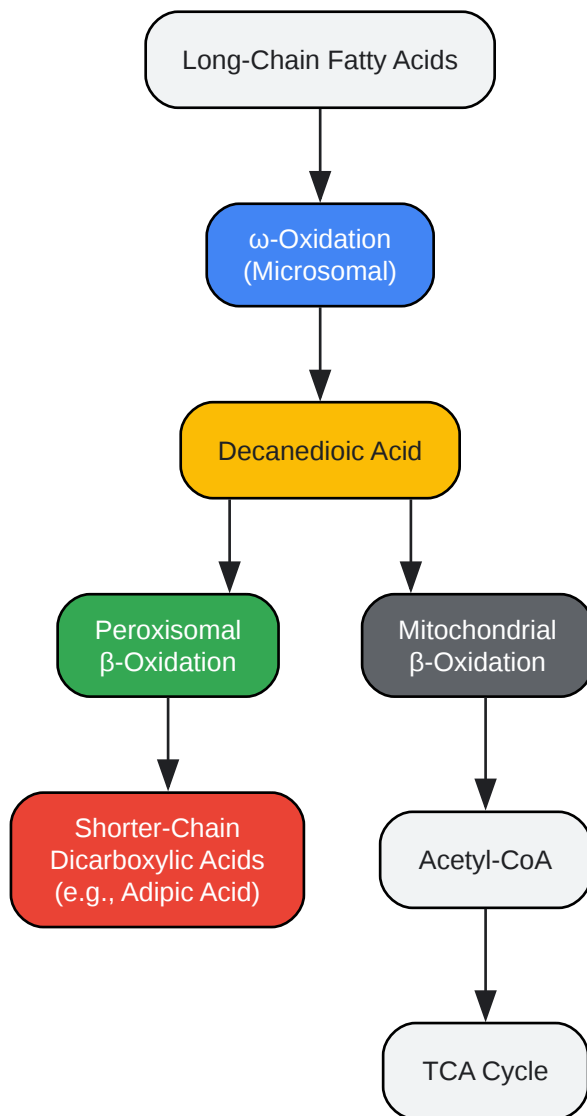
Experimental Workflow



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Caption: Workflow for quantitative analysis using an internal standard.

Metabolic Pathway of Decanedioic Acid



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Caption: Simplified metabolic pathway of decanedioic acid.

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